

A Comparative Analysis of the Explosive Performance of PETN and RDX

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Compound of Interest

Compound Name: *Pentaerythritol tetranitrate*

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This guide provides a comprehensive and objective comparison of the key performance parameters of two widely used secondary explosives: **Pentaerythritol Tetranitrate** (PETN) and Research Department Explosive (RDX). The information is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the characteristics of these energetic materials. This analysis is supported by experimental data and includes detailed methodologies for the cited experiments.

Data Presentation: Comparative Performance Parameters

The following table summarizes the key quantitative performance data for PETN and RDX, facilitating a direct comparison of their explosive properties.

Performance Parameter	PETN (Pentaerythritol Tetranitrate)	RDX (Research Department Explosive)
Chemical Formula	C ₅ H ₈ N ₄ O ₁₂	C ₃ H ₆ N ₆ O ₆
Molecular Weight	316.14 g/mol	222.12 g/mol
Crystal Density	1.77 g/cm ³	1.82 g/cm ³
Detonation Velocity	8,400 m/s @ 1.76 g/cm ³	8,750 m/s @ 1.76 g/cm ³
Detonation Pressure	~33.5 GPa	~34.7 GPa
Heat of Explosion	5,810 kJ/kg	~5,360 kJ/kg
Impact Sensitivity	12 - 15.5 cm (H50)	17.3 - 46 cm (H50)
Friction Sensitivity	53 - 80 N (F50)	150 - 258 N (F50)
Oxygen Balance	-10.1%	-21.6%
Melting Point	141.3 °C	205.5 °C

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the performance comparison table.

Determination of Detonation Velocity

The detonation velocity is a critical measure of an explosive's performance, representing the speed at which the detonation wave propagates through the material. A common method for its determination is the Dautriche method.

Methodology:

- A column of the explosive to be tested is prepared in a tube of a specific diameter.
- Two detonators are placed at known distances from each end of the explosive column.
- A detonating cord of a known detonation velocity is connected to both detonators and initiated from one end.

- The detonation waves from the explosive column and the detonating cord intersect at a specific point on a witness plate (e.g., a lead or steel plate) placed alongside the cord.
- The position of the intersection mark on the witness plate is used to calculate the time difference of arrival of the two detonation waves.
- Knowing the distance between the detonators in the explosive column and the time difference, the detonation velocity of the explosive is calculated.

Measurement of Detonation Pressure

Detonation pressure is the immense pressure generated at the detonation front and is a key indicator of an explosive's brisance or shattering effect. The plate dent test is a widely used method for its estimation.

Methodology:

- A cylindrical charge of the explosive is placed on a standardized steel witness plate.
- The charge is initiated from the top by a detonator.
- The detonation of the explosive creates a dent in the steel plate.
- The depth of the dent is measured and correlated to the detonation pressure using established empirical formulas and comparison with standard explosives of known detonation pressure.

Calorimetry for Heat of Explosion

The heat of explosion is the amount of energy released upon detonation and is a measure of the total energy output of the explosive. It is determined using a bomb calorimeter.

Methodology:

- A known mass of the explosive is placed in a strong, sealed container called a "bomb."
- The bomb is filled with a high-pressure oxygen atmosphere to ensure complete combustion.

- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The explosive is detonated remotely.
- The temperature rise of the water is measured with a high-precision thermometer.
- The heat of explosion is calculated from the temperature rise, the mass of the water, and the heat capacity of the calorimeter system.

Impact Sensitivity Testing

Impact sensitivity measures the susceptibility of an explosive to initiation by impact. The drop weight impact test is a standard method.

Methodology:

- A small sample of the explosive is placed on an anvil.
- A standard weight is dropped from a specific height onto the sample.
- The outcome (explosion or no explosion) is recorded.
- The Bruceton "up-and-down" method is typically used, where the drop height is adjusted based on the previous result (increased after a "no-go" and decreased after a "go").
- This process is repeated for a statistically significant number of trials to determine the height at which there is a 50% probability of initiation (H50).

Friction Sensitivity Testing

Friction sensitivity assesses the vulnerability of an explosive to initiation by frictional forces. The BAM (Bundesanstalt für Materialforschung und -prüfung) friction test is a common apparatus for this purpose.

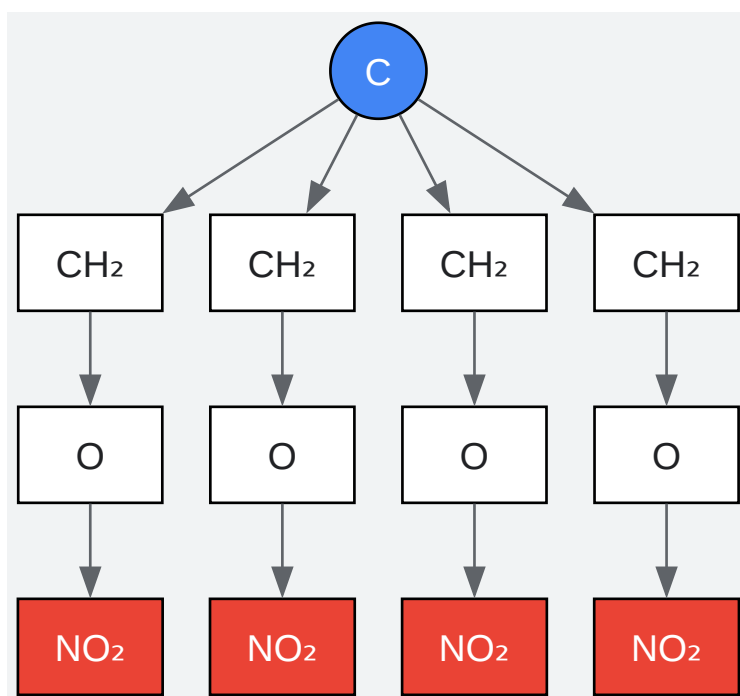
Methodology:

- A small amount of the explosive is placed on a porcelain plate.

- A porcelain pin is placed on the sample with a specific load applied.
- The porcelain plate is moved back and forth under the weighted pin.
- The test is conducted with varying loads to determine the load at which there is a 50% probability of initiation (F50).

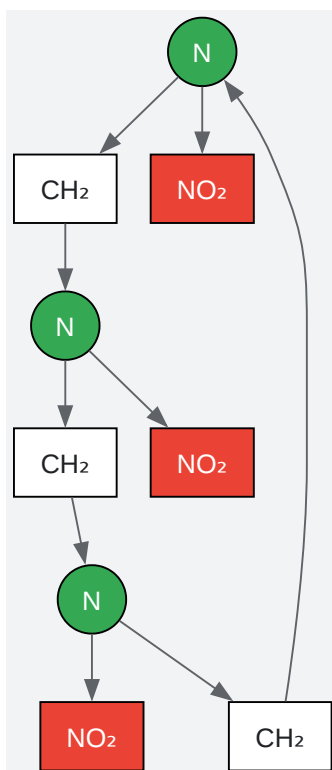
Visualizations

The following diagrams illustrate the chemical structures of PETN and RDX and a simplified comparative workflow for their synthesis.



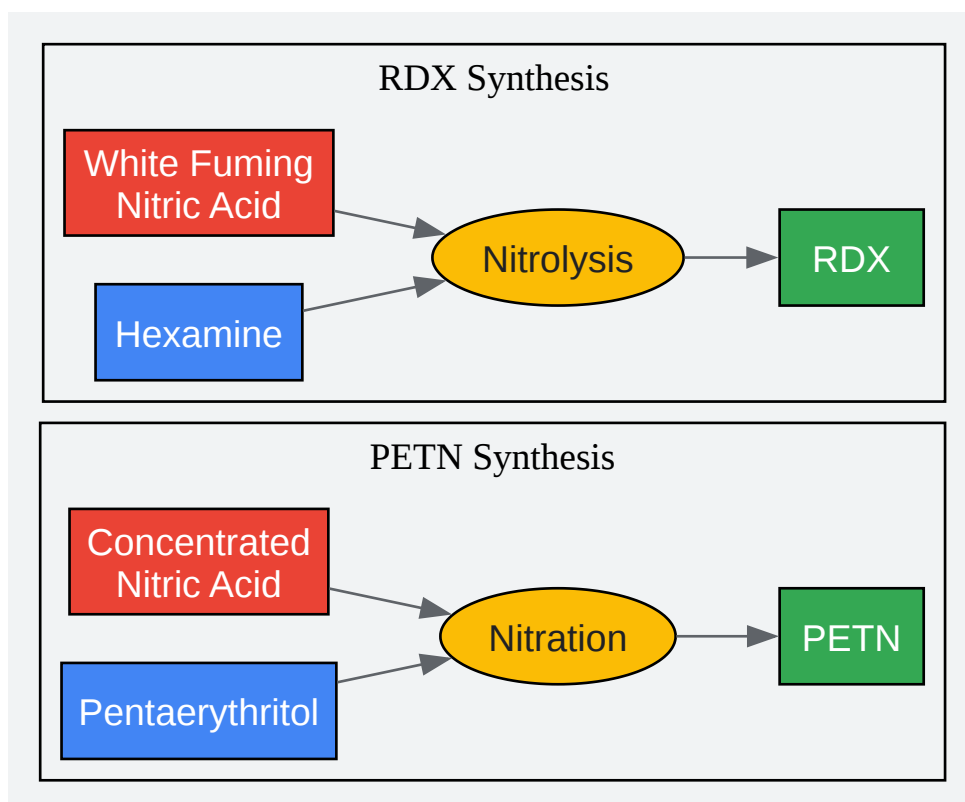
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Chemical structure of PETN.



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Chemical structure of RDX.



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Simplified comparative synthesis workflow.

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